The Discovery and Synthesis of Diethylbarbituric Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

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Compound Name: *Medinal*

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Introduction

Diethylbarbituric acid, known in pharmacology as barbital and famously marketed as Veronal, holds a significant place in the history of medicinal chemistry as the first commercially successful barbiturate sedative-hypnotic. Its discovery in 1902 by German chemists Emil Fischer and Joseph von Mering marked the beginning of the barbiturate era in medicine, providing a new class of drugs for the treatment of insomnia, anxiety, and seizure disorders. This technical guide provides an in-depth exploration of the seminal discovery and the chemical synthesis of this landmark compound, tailored for researchers, scientists, and professionals in drug development.

Historical Context: The Genesis of a New Hypnotic

At the turn of the 20th century, the available options for sedatives were limited and often fraught with undesirable side effects. Fischer and von Mering embarked on a systematic investigation of the pharmacological properties of derivatives of barbituric acid, a compound first synthesized by Adolf von Baeyer in 1864.[1][2] Barbituric acid itself is not pharmacologically active.[3] The breakthrough came when Fischer and von Mering synthesized the 5,5-diethyl derivative by treating the silver salt of barbituric acid with ethyl iodide.[1] Their subsequent publication in

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1903 detailed the potent hypnotic effects of this new compound, which they named Veronal, reportedly because von Mering considered Verona, Italy, to be a peaceful city.[4]

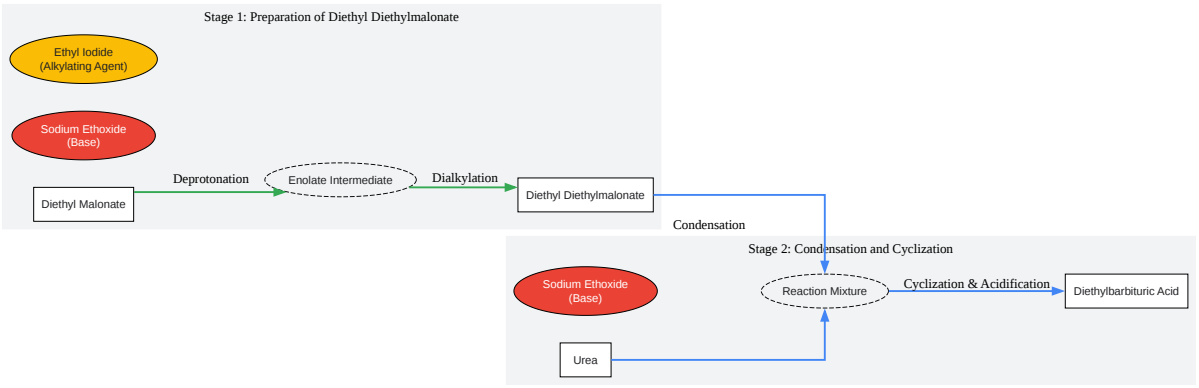
Chemical Synthesis: The Core Methodology

The primary and most established method for the synthesis of diethylbarbituric acid is the condensation reaction between diethyl diethylmalonate and urea in the presence of a strong base, typically sodium ethoxide. This reaction is a classic example of a condensation reaction leading to the formation of a heterocyclic pyrimidine ring system.

Synthesis Pathway Overview

The overall synthesis can be conceptually divided into two main stages: the preparation of the key intermediate, diethyl diethylmalonate, followed by its condensation with urea to form the final product.

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Figure 1: Overall synthesis pathway for diethylbarbituric acid.

Experimental Protocols

The following sections provide detailed methodologies for the key experiments involved in the synthesis of diethylbarbituric acid.

Protocol 1: Synthesis of Diethyl Diethylmalonate (Precursor)

This procedure outlines the dialkylation of diethyl malonate to form diethyl diethylmalonate.

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Materials:

- Diethyl malonate
- Absolute ethanol
- Sodium metal
- Ethyl iodide
- Apparatus for reflux and distillation

Procedure:

- Preparation of Sodium Ethoxide: In a round-bottom flask equipped with a reflux condenser, dissolve clean sodium metal in absolute ethanol. The reaction is exothermic and should be cooled if necessary.
- Alkylation: To the freshly prepared sodium ethoxide solution, add diethyl malonate dropwise with stirring. After the initial reaction subsides, add a molar excess of ethyl iodide gradually.
- Reflux: Heat the reaction mixture to reflux for several hours to ensure complete dialkylation.
- Work-up and Purification: After cooling, the reaction mixture is typically neutralized. The ethanol is removed by distillation. The remaining residue is washed to remove inorganic salts, and the crude diethyl diethylmalonate is purified by vacuum distillation.

Protocol 2: Synthesis of 5,5-Diethylbarbituric Acid (Barbital)

This protocol details the condensation of diethyl diethylmalonate with urea.

Materials:

- Diethyl diethylmalonate
- Urea (dry)

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- Sodium metal
- Absolute ethanol
- Concentrated hydrochloric acid
- Apparatus for reflux, filtration, and drying

Procedure:

- Preparation of Sodium Ethoxide: In a large round-bottom flask fitted with a reflux condenser, prepare a solution of sodium ethoxide by dissolving clean sodium metal (2 molar equivalents) in absolute ethanol.
- Addition of Reactants: To the sodium ethoxide solution, add diethyl diethylmalonate (1 molar equivalent). Separately, dissolve dry urea (a slight molar excess) in hot absolute ethanol and add this solution to the reaction flask.
- Condensation Reaction: Heat the mixture under reflux for an extended period (typically 7 hours or more) in an oil bath maintained at approximately 110°C. A white solid, the sodium salt of diethylbarbituric acid, will precipitate.
- Isolation of the Product: After the reaction is complete, cool the mixture. The solidified mass is dissolved in warm water. The solution is then acidified with concentrated hydrochloric acid until it is acidic to Congo red indicator.
- Crystallization and Purification: Cool the acidified solution in an ice bath to induce crystallization of the diethylbarbituric acid. The white crystalline product is collected by suction filtration, washed with cold water, and dried thoroughly. Further purification can be achieved by recrystallization from hot water or ethanol.

Data Presentation

The following tables summarize key quantitative data for the synthesis and properties of diethylbarbituric acid.

Table 1: Reactant Quantities and Reaction Conditions for Diethylbarbituric Acid Synthesis

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Reactant/Condition	Molar Ratio (relative to Diethyl Diethylmalonate)	Typical Quantity (for a lab-scale synthesis)	Reaction Conditions
Diethyl Diethylmalonate	1	Varies	-
Urea	~1.1	Varies	-
Sodium	2.2	Varies	In absolute ethanol
Reaction Temperature	-	110 °C (Oil Bath)	-
Reaction Time	-	7+ hours	Reflux

Table 2: Physical and Spectroscopic Data for Diethylbarbituric Acid

Property	Value	Reference
Molecular Formula	$C_8H_{12}N_2O_3$	-
Molar Mass	184.19 g/mol	-
Melting Point	188-192 °C	[5]
Appearance	White crystalline powder	-
^{1}H NMR (Sodium Salt)	δ 1.86 (t), 0.76 (q) ppm	[6]
Water Solubility	1 g in 160 mL at 20 °C	[7]
Ethanol Solubility	1 g in 11.5 mL	[7]

Reaction Mechanism Visualization

The condensation of diethyl diethylmalonate with urea proceeds through a series of nucleophilic acyl substitution reactions. The key steps are visualized in the following diagram.

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Figure 2: Simplified reaction mechanism for the synthesis of diethylbarbituric acid.

Conclusion

The synthesis of diethylbarbituric acid by Fischer and von Mering was a pivotal moment in the development of pharmaceuticals, paving the way for a vast array of barbiturate drugs. The condensation of a disubstituted malonic ester with urea remains a robust and fundamental method in heterocyclic chemistry. This guide has provided a comprehensive overview of the historical context, detailed experimental protocols, and key data associated with this important molecule, offering a valuable resource for professionals in the field of drug discovery and development.

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- To cite this document: BenchChem. [The Discovery and Synthesis of Diethylbarbituric Acid: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1225748/docs#the-discovery-and-synthesis-of-diethylbarbituric-acid-a-technical-guide]

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